

Comparative Analysis of Lithium-9 Half-Life Measurements

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Compound of Interest

Compound Name: *Lithium-9*
CAS No.: *14809-39-3*
Cat. No.: *B1232377*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of experimentally determined half-life values for the radioactive isotope **Lithium-9** (^9Li). The data presented is sourced from various nuclear physics experiments, offering a comprehensive overview for researchers in related fields. This document summarizes quantitative data in a structured table, outlines common experimental protocols for measuring short-lived isotopes, and visualizes a typical experimental workflow.

Data Presentation: Half-Life of Lithium-9

The half-life of **Lithium-9** has been measured by various research groups over several decades. The accepted value has been refined over time with advancements in experimental techniques and data analysis. Below is a summary of selected measurements, highlighting the evolution of precision.

Publication Reference	Reported Half-Life (ms)	Experimental Method (General)
(1951GA30)	168 ± 4	Beta Counting
(1965DO13)	176 ± 1	Beta Counting
(1976AL02)	178.3 ± 0.4	Beta Counting
(1988SA04)	167 ± 20	Neutron Counting
(1992TE03)	178 ± 1	Beta-delayed Neutron Counting
(1994RE1R)	178.1 ± 0.6	Neutron Counting
(1999BE53)	178 ± 3	Not Specified
(2015BI05)	178.2 ± 0.4	Evaluation of existing data
Recommended Value	177.7 ± 0.6	Weighted Average

This table is compiled from data available from the TUNL Nuclear Data Project. The experimental methods listed are general techniques, as detailed protocols from the original publications were not consistently available.

Experimental Protocols

The measurement of the short half-life of ^9Li necessitates rapid and precise experimental techniques. The primary methods employed involve the detection of emitted beta particles or beta-delayed neutrons.

1. Production of **Lithium-9**:

Lithium-9 is a neutron-rich isotope and is typically produced through nuclear reactions. A common method is the bombardment of a target, such as Beryllium-9, with a beam of particles. The resulting reaction products are then rapidly transported to a detection setup.

2. Detection Methods:

- **Beta Counting:** This technique involves detecting the beta particles (electrons) emitted during the decay of ^9Li . The experimental setup typically includes a plastic scintillator or a silicon detector to register the beta particles. The activity of the ^9Li sample is measured as a function of time.
- **Neutron Counting:** **Lithium-9** can also undergo beta-delayed neutron emission. This process involves the beta decay to an excited state of Beryllium-9, which then promptly emits a neutron. Highly sensitive neutron detectors, such as Helium-3 or Boron Trifluoride proportional counters, are used to count these delayed neutrons. This method can offer a lower background signal compared to beta counting.

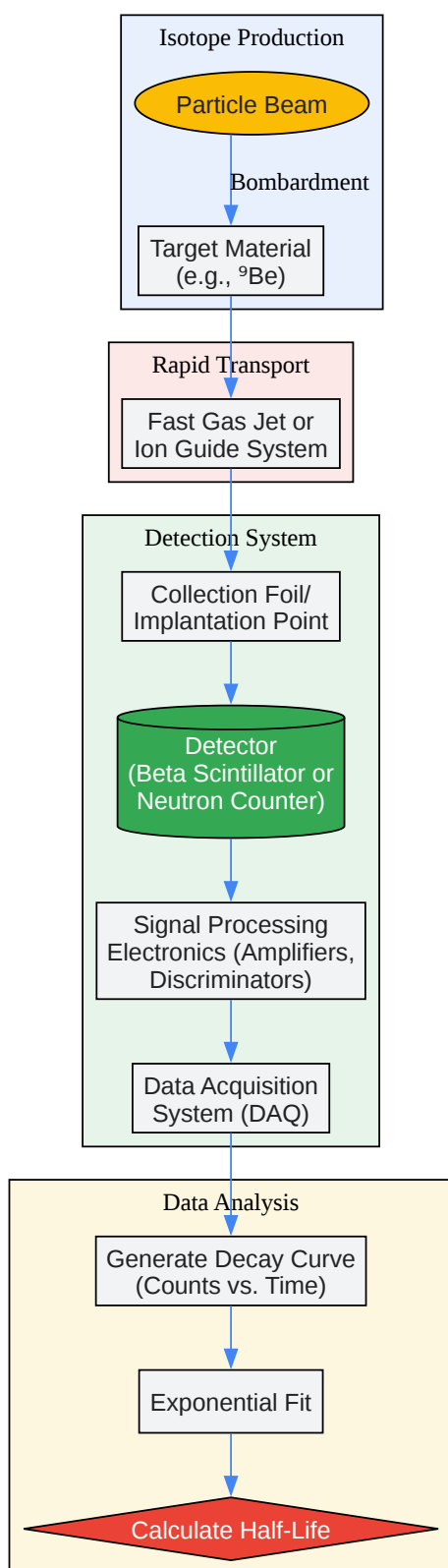
3. Data Acquisition and Analysis:

For both methods, the experimental cycle involves a short period of ^9Li production and collection, followed by a measurement period where the decay is observed. The number of detected particles (betas or neutrons) is recorded as a function of time. The resulting decay curve is then fitted with an exponential function to extract the decay constant (λ), from which the half-life ($t_{1/2}$) is calculated using the formula:

$$t_{1/2} = \ln(2) / \lambda$$

Mandatory Visualization

The following diagram illustrates a generalized workflow for a **Lithium-9** half-life measurement experiment.



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Generalized workflow for ^9Li half-life measurement.

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